

Toxicological profile and safety handling of 2-Methyl-1-butanethiol.

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Compound of Interest

Compound Name: 2-Methyl-1-butanethiol

Cat. No.: B156433

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An In-depth Technical Guide to the Toxicological Profile and Safe Handling of **2-Methyl-1-butanethiol**

Abstract

2-Methyl-1-butanethiol (CAS No. 1878-18-8) is a volatile organosulfur compound recognized by its potent, sulfurous odor.^[1] It serves as a key component in the flavor and fragrance industry and as a chemical intermediate.^[1] Due to its high flammability and potential health hazards, a thorough understanding of its toxicological profile and strict adherence to safety protocols are imperative for professionals handling this substance. This guide provides a comprehensive overview of the known toxicological data, detailed safety and handling procedures, and experimental frameworks relevant to the assessment of **2-Methyl-1-butanethiol**.

Toxicological Profile

The toxicological properties of **2-Methyl-1-butanethiol** have not been exhaustively investigated; however, data from its classification, related compounds, and safety data sheets provide a basis for risk assessment.^[2] The primary hazards are associated with its flammability and irritation potential.^[3]

Summary of Toxicological Data

The following table summarizes the available quantitative and qualitative toxicological data for **2-Methyl-1-butanethiol** and structurally related thiols.

Toxicological Endpoint	Species	Route	Value/Result	Classification	Reference
Acute Toxicity	Oral	Harmful if swallowed	GHS: Warning, Acute tox. oral	[4]	
Rat	Oral (1-Butanethiol)	LD50: 1500 mg/kg	[5]		
Rat	Inhalation (1-Butanethiol)	LC50: 4020 ppm/4H	[6]		
Mouse	Inhalation (1-Butanethiol)	LC50: 2500 ppm/4H	[6]		
Skin Corrosion/Irritation	Dermal	Causes skin irritation	GHS: Skin Irrit. 2	[7][8]	
Serious Eye Damage/Irritation	Ocular	Causes serious eye irritation	GHS: Eye Irrit. 2A	[7][8]	
Respiratory/Skin Sensitization	Animal	Skin (1-Butanethiol)	Can cause sensitization	Designated with "Sh" (sensitization of the skin)	[9]
Germ Cell Mutagenicity	No data available for classification	Not Classified	[10]		
Carcinogenicity	Not listed by IARC, NTP, or OSHA	Not Classified	[2][11]		
Reproductive Toxicity	Rat (2-methyl-2-propanethiol)	Oral	No effects on reproduction parameters observed	Not Classified	[9]

Specific Target Organ Toxicity (Single Exposure)	Inhalation	May cause respiratory irritation	GHS: STOT SE 3	[7] [8]
Specific Target Organ Toxicity (Repeated Exposure)	No data available for classification	Not Classified	[2]	
Aspiration Hazard	No data available for classification	Not Classified	[2]	

Key Toxicological Endpoints

- Acute Toxicity: While specific LD50 data for **2-Methyl-1-butanethiol** is not readily available, it is classified as harmful if swallowed.[\[4\]](#) For the related compound 1-butanethiol, the oral LD50 in rats is 1500 mg/kg.[\[5\]](#) Inhalation of related thiols can cause central nervous system depression, dizziness, and may produce delayed pulmonary edema.[\[6\]](#)[\[12\]](#)
- Irritation: The compound is a known irritant to the skin, eyes, and respiratory system.[\[3\]](#)[\[7\]](#) Direct contact can cause chemical conjunctivitis and potential corneal damage.[\[12\]](#)
- Sensitization: While data for **2-Methyl-1-butanethiol** is lacking, the related compound 1-butanethiol can cause skin sensitization in animals.[\[9\]](#)
- Carcinogenicity and Genotoxicity: There is currently no data to suggest that **2-Methyl-1-butanethiol** is carcinogenic or mutagenic.[\[2\]](#)[\[10\]](#) It is not listed as a carcinogen by IARC, NTP, or OSHA.[\[2\]](#)[\[11\]](#)
- Reproductive and Developmental Toxicity: In a screening study on the structurally similar 2-methyl-2-propanethiol, no adverse effects on reproduction were found.[\[9\]](#) For 1-butanethiol, developmental toxicity was observed in mice at maternally toxic concentrations, with a NOAEC of 10 ml/m³.[\[9\]](#)

Experimental Protocols

Detailed experimental protocols for specific studies on **2-Methyl-1-butanethiol** are not publicly available. However, toxicological evaluations generally follow standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

General Protocol for Acute Oral Toxicity (Adapted from OECD 423)

- **Animal Selection:** Healthy, young adult rodents (typically rats), nulliparous and non-pregnant females are used.
- **Housing and Fasting:** Animals are caged individually and fasted (food, but not water) overnight prior to dosing.
- **Dose Administration:** The substance is administered in a single dose by gavage using a stomach tube. Doses are typically selected from fixed levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- **Observation:** Animals are observed for mortality, clinical signs (changes in skin, fur, eyes, respiration, etc.), and body weight changes for at least 14 days.
- **Pathology:** A gross necropsy is performed on all animals at the end of the observation period.
- **Endpoint:** The LD50 is estimated, and the GHS classification is determined based on the observed mortality and clinical signs.

General Protocol for Skin Irritation (Adapted from OECD 404)

- **Animal Selection:** A single healthy young adult albino rabbit is typically used for the initial test.
- **Preparation:** Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk.

- **Test Substance Application:** A 0.5 mL (liquid) or 0.5 g (solid) dose of the test substance is applied to a small area (approx. 6 cm²) of skin and covered with a gauze patch.
- **Exposure:** The exposure duration is typically 4 hours. After exposure, the residual test substance is removed.
- **Observation:** The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- **Endpoint:** The degree of skin reaction is scored and evaluated to determine the irritancy potential.

Safety and Handling

Given its hazardous properties, stringent safety measures are required when handling **2-Methyl-1-butanethiol**.

Exposure Controls

- **Occupational Exposure Limits (OELs):** Specific OELs for **2-Methyl-1-butanethiol** are not established. For the related n-Butyl mercaptan, the following limits are used as a reference^[13]:
 - OSHA PEL: 0.5 ppm (1.5 mg/m³) TWA
 - ACGIH TLV: 0.5 ppm (1.8 mg/m³) Ceiling (15 minutes)
 - NIOSH REL: 0.5 ppm (1.5 mg/m³) TWA
- **Engineering Controls:**
 - Work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^{[12][14]}
 - Use explosion-proof electrical, ventilating, and lighting equipment to prevent ignition.^{[2][12]}
 - Ground and bond all containers and transfer equipment to prevent static discharge.^{[12][15]}

- An eyewash station and safety shower must be readily accessible.[\[6\]](#)[\[15\]](#)

Personal Protective Equipment (PPE)

The following table outlines the recommended PPE for handling **2-Methyl-1-butanethiol**.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical splash goggles or safety glasses. A face shield is recommended when handling larger quantities. [7] [12]	Protects against splashes and vapors that cause serious eye irritation. [7] [12]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). [12] [14]	Prevents skin contact, which can cause irritation. [12]
Body Protection	Flame-retardant lab coat, long pants, and closed-toe shoes. [12] [14]	Protects skin from accidental splashes and provides a barrier against fire hazards.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is required if ventilation is inadequate or when working outside a fume hood. [12] [15]	Protects against inhalation of vapors, which can cause respiratory tract irritation and systemic effects. [12]

Handling and Storage

- Handling: Avoid contact with eyes, skin, and clothing.[\[12\]](#) Do not breathe vapors or mist.[\[7\]](#) Wash thoroughly after handling.[\[12\]](#) Use only non-sparking tools.[\[7\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[15\]](#) Keep containers tightly closed and sealed until use.[\[2\]](#)[\[12\]](#) Store in a flammables-area.[\[6\]](#)[\[15\]](#) Incompatible with bases, alkali metals, oxidizing agents, and reducing agents.[\[12\]](#)

Spill and Emergency Procedures

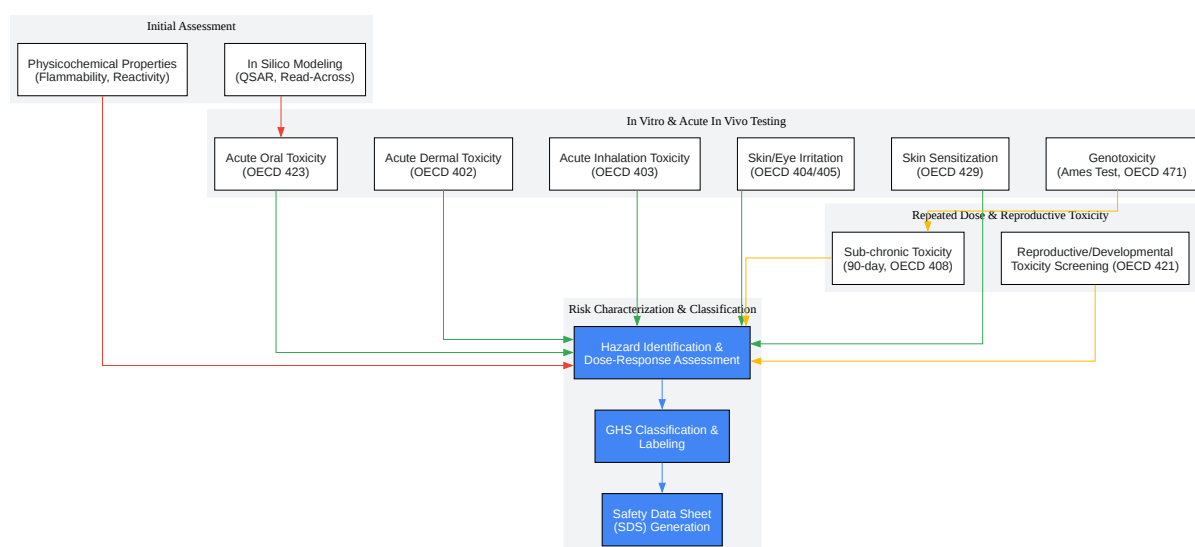
- Small Spills: Absorb the spill with an inert, non-combustible material (e.g., dry sand, earth) and place it into a chemical waste container.[5][12]
- Large Spills: Evacuate personnel to a safe area.[2] Remove all sources of ignition.[2] Stop the leak if it can be done without risk.[5] Use a vapor-suppressing foam to reduce vapors.[12]
- First Aid:
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[7]
 - Skin Contact: Immediately flush skin with plenty of water. Remove contaminated clothing. [5]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids. Seek immediate medical attention.[7]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[7]

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[12] Do not use a direct stream of water, as it may spread the fire.[15]
- Specific Hazards: The substance is highly flammable.[3] Vapors are heavier than air and may travel to a source of ignition and flash back.[12] Containers may explode in the heat of a fire.[12] Irritating and toxic gases, including sulfur oxides and carbon monoxide, may be generated during combustion.[12]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][12]

Visualizations

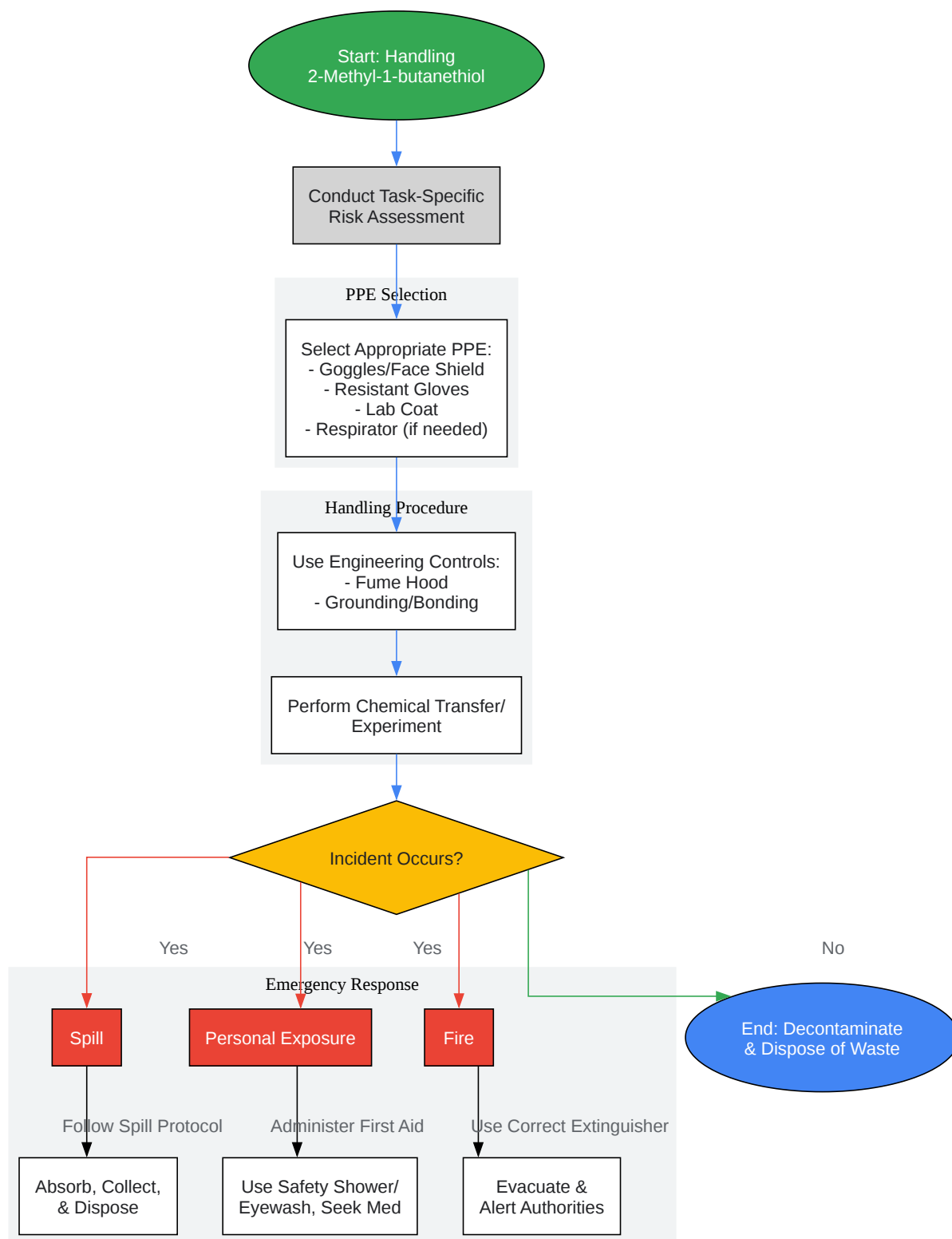
Toxicological Assessment Workflow



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Caption: A generalized workflow for the toxicological assessment of a chemical substance.

Safe Handling and Emergency Response Flowchart



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Caption: A logical flowchart for safe handling and emergency response procedures.

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